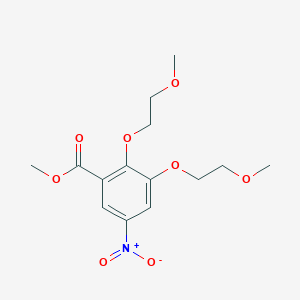

Methyl 2,3-bis{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate

• Molecular Formula: C14H19NO8
• Molecular Weight: 329.30 g/mol
• IUPAC Name: methyl 2,3-bis(2-methoxyethoxy)-5-nitrobenzoate
• InChI: InChI=1S/C14H19NO8/c1-19-4-6-22-12-9-10(15(17)18)8-11(14(16)21-3)13(12)23-7-5-20-2/h8-9H,4-7H2,1-3H3
• InChI Key: LEJNFVGYVIEAHA-UHFFFAOYSA-N
• Canonical SMILES: COCCOC1=CC(=CC(=C1OCCOC)C(=O)OC)[N+](=O)[O-]

Description

Methyl 2,3-bis{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate is a useful research compound. Its molecular formula is C14H19NO8 and its molecular weight is 329.30 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To a mixture of methyl 3-hydroxy-2-{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate (4.4 g, 16.2 mmol), potassium carbonate (4.5 g, 33 mmol) and acetonitrile (100 mL) was added 1-bromo-2-(methyloxy)ethane (2.5 mL, 24 mmol). The resulting mixture was heated at reflux 18 hour. After cooling to room temperature, the reaction mixture was diluted with ethyl acetate (200 mL), filtered and concentrated. The residue was then diluted with ethyl acetate (100 mL) and washed with 5% sodium hydroxide solution, water and brine (100 mL each), dried over sodium sulfate, filtered, concentrated, and the residue was chromatographed (silica gel, 30-50% ethyl acetate-hexane) to provide to give methyl 2,3-bis{[2-(methyloxy)ethyl]oxy}-5-nitrobenzoate, (4.9 g, 14.8 mmol, 91% yield). 1H NMR (400 MHz, CDCl3): 8.27-8.26 (d, 1H), 7.92-7.91 (d, 1H), 4.37-4.35 (m, 2H), 4.27-4.25 (m, 2H), 3.94 (s, 3H), 3.83-3.81 (m, 2H), 3.77-3.74 (m, 2H), 3.45 (s, 3H), 3.42 (s, 3H).
